

Application Note: High-Sensitivity Quantification of Valsartan Impurity I by LC-MS/MS

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Compound of Interest

Compound Name: Valsartan impurity I

CAS No.: 443093-86-5

Cat. No.: B1504128

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Abstract

This application note details a robust, validated protocol for the quantification of **Valsartan Impurity I** (4'-bromo-[1,1'-biphenyl]-2-carbonitrile; CAS 168072-17-1) in Valsartan active pharmaceutical ingredient (API) and finished dosage forms. As a key starting material in the tetrazole ring formation, this impurity requires strict control to ensure pharmaceutical quality and safety. The method utilizes Ultra-High Performance Liquid Chromatography (UHPLC) coupled with Triple Quadrupole Mass Spectrometry (LC-MS/MS) in Electrospray Ionization (ESI) positive mode, achieving a Limit of Quantitation (LOQ) suitable for trace analysis (sub-ppm levels).

Introduction & Regulatory Context

The "sartan" class of antihypertensives has faced intense regulatory scrutiny following the discovery of nitrosamine impurities. However, organic process impurities like Impurity I remain a critical quality attribute. Impurity I is the brominated biphenyl nitrile intermediate used to synthesize the tetrazole ring characteristic of Valsartan. Residual amounts may persist from the synthesis of the biphenyl scaffold.

Target Analyte Profile:

- Common Name: **Valsartan Impurity I**
- Chemical Name: 4'-bromo-[1,1'-biphenyl]-2-carbonitrile[1][2]
- CAS Number: 168072-17-1[1][2]
- Molecular Formula: C₁₃H₈BrN[1][2]
- Molecular Weight: 258.12 g/mol (based on ⁷⁹Br)

Why LC-MS/MS? While HPLC-UV is standard for assay testing, Impurity I lacks a distinct chromophore that distinguishes it easily from the Valsartan matrix at trace levels (ppm). LC-MS/MS provides the necessary selectivity (mass filtration) and sensitivity (S/N > 10 at < 0.05 ppm) required for modern genotoxic and process impurity risk assessments.

Experimental Protocol

Chemicals and Reagents

- Reference Standard: **Valsartan Impurity I** (>98% purity).
- Matrix: Valsartan API (free of Impurity I or background subtracted).
- Solvents: LC-MS Grade Acetonitrile (ACN) and Methanol (MeOH).
- Additives: LC-MS Grade Formic Acid (FA) and Ammonium Formate.
- Water: Milli-Q or LC-MS Grade (18.2 MΩ·cm).

Sample Preparation (Liquid-Liquid Extraction Strategy)

Direct injection is often feasible, but a simple extraction removes the bulk API, reducing source contamination.

- Stock Solution: Dissolve 10 mg Impurity I in 10 mL Methanol (1 mg/mL).

- Calibration Standards: Dilute Stock to 1, 5, 10, 20, 50, and 100 ng/mL in diluent (50:50 Water:ACN).
- Sample Preparation:
 - Weigh 50 mg Valsartan API.[\[2\]](#)
 - Dissolve in 10 mL Methanol (5 mg/mL concentration).
 - Vortex for 2 minutes; Centrifuge at 10,000 rpm for 5 minutes.
 - Transfer supernatant to an autosampler vial.
 - Note: If sensitivity issues arise due to matrix suppression, a 1:1 dilution with 0.1% Formic Acid in Water is recommended to improve peak shape.

LC-MS/MS Instrumentation & Conditions

Chromatographic Conditions (UHPLC)

Parameter	Setting	Rationale
Column	Agilent ZORBAX Eclipse Plus C18 (100 x 2.1 mm, 1.8 µm)	High surface area for retention of non-polar biphenyls.
Column Temp	40°C	Improves mass transfer and peak sharpness.
Flow Rate	0.4 mL/min	Optimal for ESI efficiency.
Injection Vol	2-5 µL	Low volume minimizes matrix loading on the MS source.
Mobile Phase A	0.1% Formic Acid + 2mM Ammonium Formate in Water	Ammonium aids in adduct formation if protonation is weak.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Strong eluent for hydrophobic impurities.

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.00	10%	Equilibration / Loading
1.00	10%	Divert to Waste (remove salts)
6.00	95%	Elution of Impurity I
8.00	95%	Column Wash
8.10	10%	Re-equilibration
10.00	10%	End of Run

Mass Spectrometry Parameters (ESI+)

Parameter	Setting
Ionization	Electrospray Positive (ESI+)
Capillary Voltage	3500 V
Gas Temperature	300°C
Gas Flow	10 L/min
Nebulizer	45 psi
Detection Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions (Pre-Validation Optimization Required): Impurity I contains Bromine, resulting in a ~1:1 isotopic pattern (^{79}Br and ^{81}Br). Monitor both for confirmation.

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Role	Mechanism
258.0 (⁷⁹ Br)	231.0	15 - 25	Quantifier	Loss of HCN [-27 Da]
258.0 (⁷⁹ Br)	179.0	30 - 40	Qualifier	Loss of Br [-79 Da]
260.0 (⁸¹ Br)	233.0	15 - 25	Confirmation	Loss of HCN (Isotope)

Method Validation Strategy (ICH Q2 R1/R2)

To ensure Trustworthiness, the method must be validated. The following protocol acts as a self-validating system.

Specificity & Selectivity

- Protocol: Inject a "Blank" (Diluent), "Placebo" (Excipients), and "Unspiked API" (5 mg/mL).
- Acceptance: No interfering peaks > 20% of the LOQ response at the retention time of Impurity I (approx 5.5 - 6.5 min). Verify the isotopic ratio (258/260 transition signals) matches the theoretical ~1:1 ratio.

Linearity & Range

- Protocol: Prepare 6 concentration levels from LOQ to 150% of the specification limit.
- Acceptance: Correlation coefficient (R^2) ≥ 0.995 . Residuals of back-calculated concentrations $< \pm 15\%$ ($< \pm 20\%$ for LOQ).

Accuracy (Recovery)

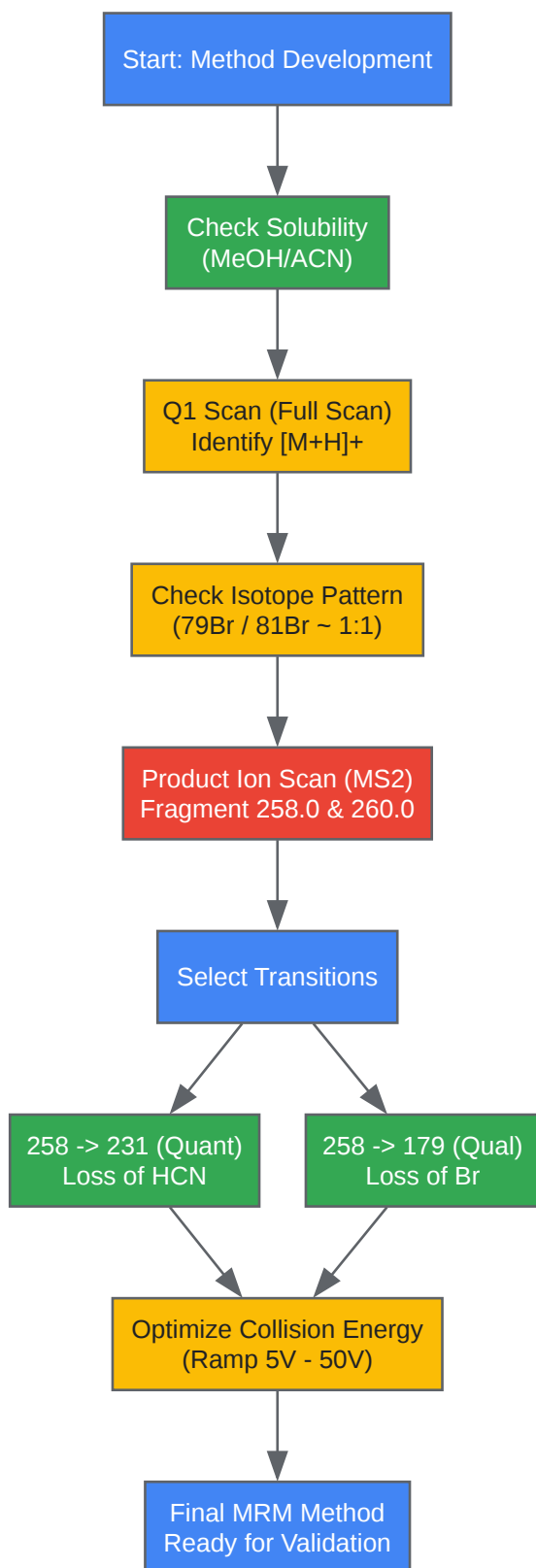
- Protocol: Spike Valsartan API with Impurity I at three levels: LOQ, 100% Spec, and 150% Spec. Perform in triplicate.
- Acceptance: Mean recovery between 80-120%.

Precision

- System Precision: 6 injections of Standard. RSD < 5%.
- Method Precision: 6 independent preparations of spiked samples. RSD < 10%.

Analytical Workflow Diagram

The following diagram illustrates the critical decision pathways for optimizing the MS detection of halogenated impurities like **Valsartan Impurity I**.



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Caption: Workflow for optimizing MRM transitions for brominated impurities, ensuring isotopic confirmation.

Results & Discussion (Expert Insights)

Matrix Effects & Divert Valve

Valsartan is a carboxylic acid derivative and ionizes strongly in negative mode, but can also appear in positive mode. High concentrations of API entering the source can cause ion suppression.

- Expert Tip: Use the divert valve (switching valve) to send the LC flow to waste during the elution of the main Valsartan peak if it co-elutes or elutes closely. However, given the high lipophilicity of Impurity I (Bromo-biphenyl), it typically elutes after Valsartan on a C18 column.
- Observation: Valsartan (RT ~4.5 min) vs. Impurity I (RT ~6.2 min). This separation is crucial. If co-elution occurs, switch to a Phenyl-Hexyl column to exploit pi-pi interactions with the biphenyl ring of Impurity I.

Isotopic Confirmation

The presence of Bromine provides a unique advantage. In trace analysis, "noise" rarely mimics the specific 1:1 intensity ratio of $^{79}\text{Br}/^{81}\text{Br}$.

- Validation Step: Calculate the ratio of the Area (258->231) to Area (260->233). This ratio should remain constant (within 10%) across all standards and samples. Deviation indicates interference.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Sensitivity	Poor ionization of Nitrile group.	Add 2-5 mM Ammonium Formate to Mobile Phase A to promote $[M+NH_4]^+$ or stabilize $[M+H]^+$.
High Backpressure	API precipitation in column.	Ensure Sample Diluent matches initial mobile phase (10% Organic). Do not inject 100% MeOH sample into 10% MeOH stream.
Carryover	Impurity I is sticky (lipophilic).	Use a needle wash of 90:10 ACN:Water + 0.1% Formic Acid. Implement a "sawtooth" gradient wash at the end of the run.

References

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Sources

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